

(6R)-FR054: A Technical Guide to its Discovery, Synthesis, and Biological Activity

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Compound of Interest

Compound Name: (6R)-FR054

Cat. No.: B15568375

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Abstract

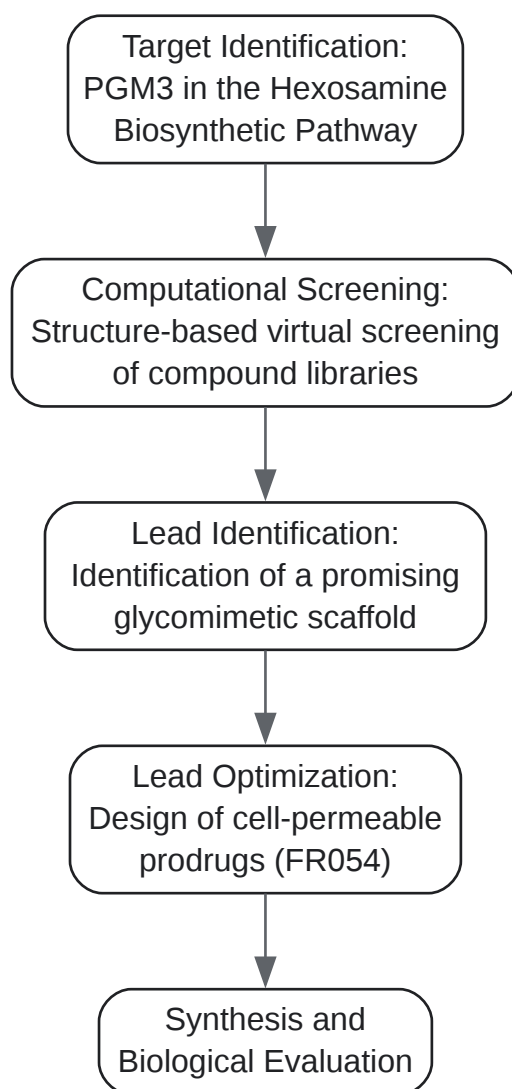
(6R)-FR054 is a novel, first-in-class small molecule inhibitor of the Hexosamine Biosynthetic Pathway (HBP) enzyme phosphoglucomutase 3 (PGM3). Identified through a computational, structure-based design approach, FR054 demonstrates significant anti-cancer properties, particularly in breast cancer models. Its mechanism of action involves the disruption of cellular glycosylation processes, leading to endoplasmic reticulum (ER) stress, the activation of the Unfolded Protein Response (UPR), and subsequent apoptotic cell death. This technical guide provides an in-depth overview of the discovery, a detailed plausible chemical synthesis protocol, and a summary of the biological activity of **(6R)-FR054**, intended to serve as a comprehensive resource for researchers in oncology and drug development.

Discovery of (6R)-FR054: A Structure-Based Approach

The discovery of **(6R)-FR054** was not a result of traditional high-throughput screening but rather a targeted, computational design strategy. The primary target was the enzyme PGM3, a

key component of the Hexosamine Biosynthetic Pathway (HBP), which is often upregulated in cancer cells to support aberrant glycosylation, a hallmark of tumorigenesis.

The discovery process can be logically outlined as follows:



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Figure 1: Discovery workflow for **(6R)-FR054**.

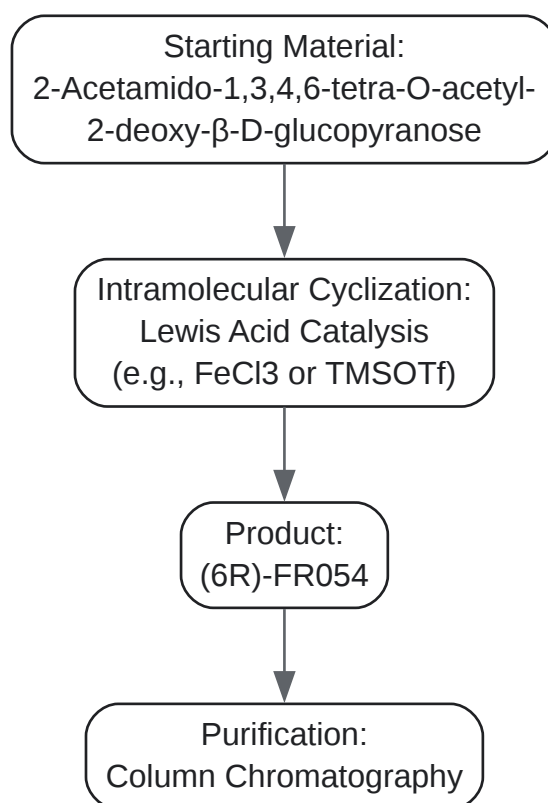
Researchers utilized computational docking to screen for molecules that could act as competitive inhibitors of PGM3. This structure-based approach led to the identification of a glycomimetic compound with a fused oxazoline ring as a promising candidate. To enhance cell permeability, a prodrug strategy was employed, resulting in the design and synthesis of FR054, which features acetyl groups on the hydroxyl moieties of the glucose backbone.

Chemical Synthesis of (6R)-FR054

(6R)-FR054 is chemically named 2-methyl-(3,4,6-tri-O-acetyl-1,2-dideoxy- α -D-glucopyrano)-[2,1-d]-2-oxazoline. The synthesis is based on the well-established chemistry of acetylated amino sugars. While a specific, detailed protocol for FR054 is not published in a single source, a plausible and efficient synthesis can be constructed from related literature. The key step involves the intramolecular cyclization of an N-acetylated glucosamine derivative to form the oxazoline ring.

Proposed Synthetic Workflow

The synthesis of **(6R)-FR054** can be envisioned to proceed through the following key stages:



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Figure 2: Proposed synthetic workflow for **(6R)-FR054**.

Detailed Experimental Protocol

Materials:

- 2-Acetamido-1,3,4,6-tetra-O-acetyl-2-deoxy- β -D-glucopyranose
- Anhydrous Dichloromethane (DCM)
- Anhydrous Ferric Chloride (FeCl_3) or Trimethylsilyl trifluoromethanesulfonate (TMSOTf)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Solvents for chromatography (e.g., ethyl acetate/hexane mixture)

Procedure:

- **Reaction Setup:** A solution of 2-acetamido-1,3,4,6-tetra-O-acetyl-2-deoxy- β -D-glucopyranose (1 equivalent) in anhydrous dichloromethane is prepared in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- **Catalyst Addition:** The Lewis acid catalyst, such as anhydrous ferric chloride (FeCl_3) (catalytic amount), is added to the solution. The reaction mixture is stirred at room temperature.
- **Reaction Monitoring:** The progress of the reaction is monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:** Upon completion, the reaction is quenched by the addition of a saturated aqueous solution of sodium bicarbonate. The organic layer is separated, washed with brine, and dried over anhydrous sodium sulfate.
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified by silica gel column chromatography using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexane) to afford pure **(6R)-FR054**.
- **Characterization:** The structure and purity of the final product are confirmed by spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Biological Activity and Mechanism of Action

(6R)-FR054 exhibits potent anti-cancer activity through the targeted inhibition of PGM3, leading to a cascade of cellular events culminating in apoptosis.

Quantitative Biological Data

The following tables summarize the available quantitative data on the biological activity of **(6R)-FR054**.

Table 1: In Vitro Cytotoxicity of **(6R)-FR054**

Cell Line	Cancer Type	Assay	IC ₅₀ (μM)	Treatment Duration (h)
U87	Glioblastoma	CCK8	~100	72
U87-TR	Glioblastoma (TMZ-R)	CCK8	~120	72
A172	Glioblastoma	CCK8	75	72
A172-TR	Glioblastoma (TMZ-R)	CCK8	~90	72
GBM001	Glioblastoma (PDC)	CCK8	148	72
MDA-MB-231	Breast (TNBC)	MTT	Not specified	48 (effective at 0.5-1 mM)

TMZ-R: Temozolomide-Resistant; PDC: Patient-Derived Cell line

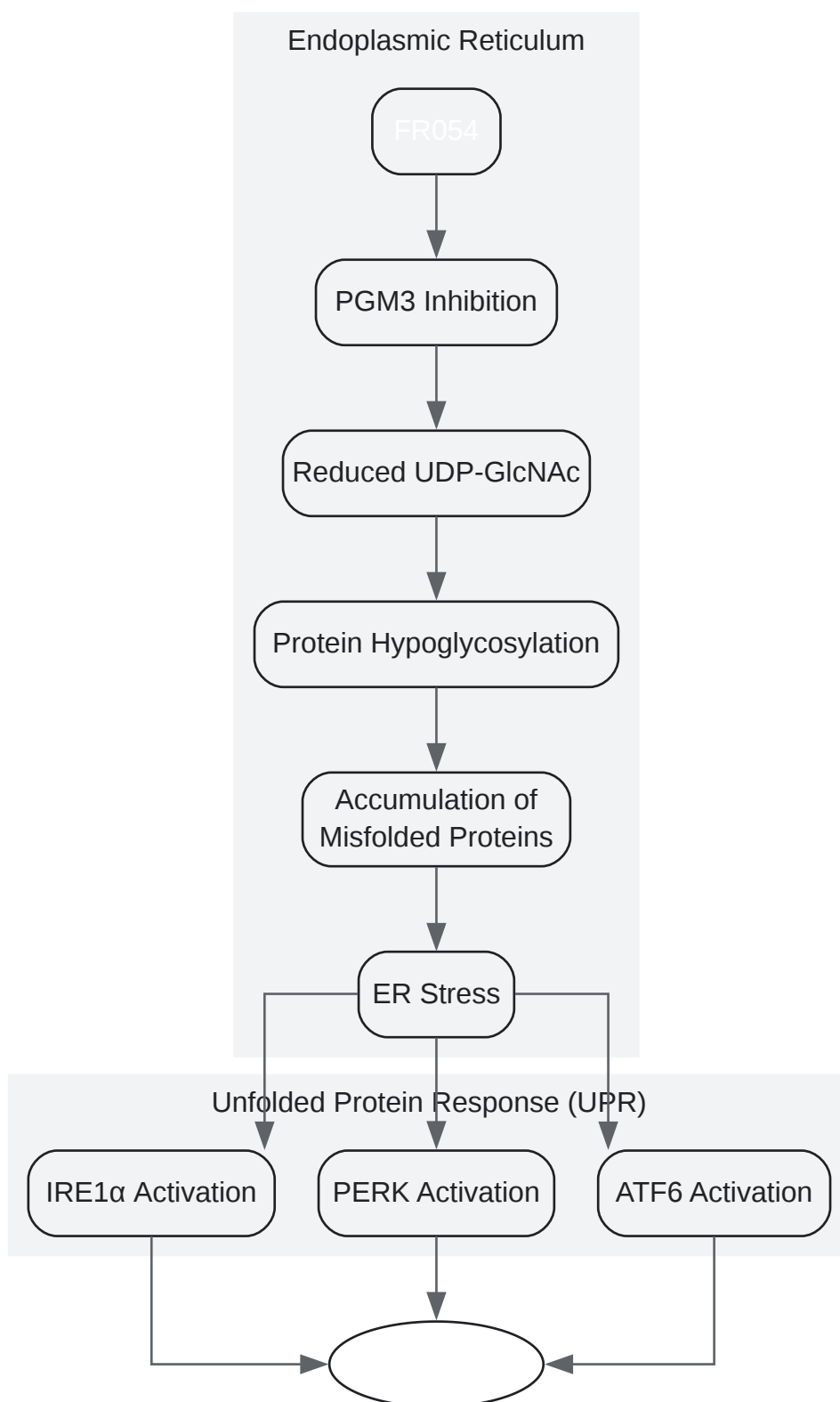
Table 2: Biochemical Effects of **(6R)-FR054**

Parameter Measured	Cell Line	Treatment Conditions	Result
UDP-GlcNAc Levels	MDA-MB-231	Not specified	~50% reduction in 30 minutes[1]
PGM3 Protein Stability	Cell Lysates	5 and 150 μ M FR054	Increased thermal stability (CETSA)[1]

Mechanism of Action: Induction of the Unfolded Protein Response

The inhibition of PGM3 by FR054 leads to a depletion of UDP-GlcNAc, a critical substrate for N-linked and O-linked glycosylation of proteins. The resulting hypoglycosylation causes an accumulation of misfolded proteins in the endoplasmic reticulum, triggering ER stress and activating the Unfolded Protein Response (UPR). The UPR is a signaling network that aims to restore ER homeostasis but can induce apoptosis if the stress is prolonged or severe.

The key signaling pathways of the UPR initiated by FR054-induced ER stress are depicted below:



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Figure 3: Signaling pathway of FR054-induced apoptosis.

Experimental Protocols

Cell Viability Assay (MTT Assay)

- **Cell Seeding:** Cancer cells (e.g., MDA-MB-231) are seeded in 96-well plates at an appropriate density and allowed to adhere overnight.
- **Treatment:** Cells are treated with various concentrations of **(6R)-FR054** for the desired duration (e.g., 48 hours).
- **MTT Addition:** MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well and incubated for 2-4 hours to allow for the formation of formazan crystals.
- **Solubilization:** The medium is removed, and the formazan crystals are dissolved in a solubilization solution (e.g., DMSO).
- **Absorbance Measurement:** The absorbance is measured at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** Cell viability is expressed as a percentage of the control (untreated cells), and IC₅₀ values are calculated.

Cellular Thermal Shift Assay (CETSA)

- **Cell Treatment:** Intact cells are treated with **(6R)-FR054** or a vehicle control.
- **Heating:** The cell suspensions are heated at different temperatures for a short period.
- **Cell Lysis:** The cells are lysed, and the soluble fraction is separated from the aggregated proteins by centrifugation.
- **Protein Analysis:** The amount of soluble PGM3 in the supernatant is determined by Western blotting.
- **Data Analysis:** An increase in the thermal stability of PGM3 in the presence of FR054 indicates direct binding of the compound to the protein.

UDP-GlcNAc Quantification

- **Cell Lysis and Extraction:** Cells treated with **(6R)-FR054** are lysed, and metabolites are extracted.
- **Chromatographic Separation:** The cell extracts are analyzed by High-Performance Liquid Chromatography (HPLC) to separate UDP-GlcNAc from other cellular components.
- **Detection and Quantification:** The amount of UDP-GlcNAc is quantified by comparing the peak area to a standard curve of known UDP-GlcNAc concentrations. The results are normalized to the total protein content of the cell lysate.

Conclusion

(6R)-FR054 is a promising anti-cancer agent that targets the Hexosamine Biosynthetic Pathway, a critical metabolic route for cancer cell proliferation and survival. Its discovery through a rational, structure-based approach highlights the power of computational methods in modern drug development. The chemical synthesis of FR054 is feasible through established glycosylation and cyclization reactions. The biological activity of FR054 is characterized by the induction of ER stress and the UPR, leading to apoptosis in cancer cells. This technical guide provides a foundational resource for further research and development of **(6R)-FR054** and other PGM3 inhibitors as potential cancer therapeutics.

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References

- 1. Inhibition of the Hexosamine Biosynthetic Pathway by targeting PGM3 causes breast cancer growth arrest and apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
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